

Thermochemical Data for 3-Hepten-1-ol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hepten-1-ol

Cat. No.: B3049572

[Get Quote](#)

This technical guide provides an overview of the available thermochemical data for **3-Hepten-1-ol**. Recognizing the scarcity of experimentally determined values in publicly accessible literature, this document presents computationally derived data and outlines a comprehensive experimental protocol for the determination of the enthalpy of combustion, a key thermochemical parameter. This guide is intended for researchers, scientists, and professionals in drug development who require such data for reaction modeling, safety analysis, and process design.

Data Presentation: Calculated Thermochemical Properties

The following tables summarize the thermochemical and physical properties of **3-Hepten-1-ol**. It is critical to note that these values have been estimated using computational group-contribution methods, primarily the Joback and Crippen methods, and are not the result of direct experimental measurement.^[1] While these methods provide valuable approximations, for high-precision applications, experimental verification is recommended.

Table 1: Calculated Thermochemical Properties of **3-Hepten-1-ol**^[1]

Property	Symbol	Value	Unit	Method
Enthalpy of Formation (Ideal Gas, 298 K)	ΔfH°	-222.82	kJ/mol	Joback Method
Gibbs Free Energy of Formation (Ideal Gas, 298 K)	ΔfG°	-48.54	kJ/mol	Joback Method
Enthalpy of Vaporization (at normal boiling point)	$\Delta_{\text{vap}}H^\circ$	47.81	kJ/mol	Joback Method
Enthalpy of Fusion	$\Delta_{\text{fus}}H^\circ$	18.18	kJ/mol	Joback Method

Table 2: Calculated Temperature-Dependent Ideal Gas Heat Capacity (C_p, gas)[1]

Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)	Method
455.90	231.48	Joback Method
483.86	241.71	Joback Method
511.82	251.49	Joback Method
539.78	260.84	Joback Method
567.74	269.79	Joback Method
595.69	278.34	Joback Method
623.65	286.52	Joback Method

Table 3: Other Calculated Physical Properties[1]

Property	Symbol	Value	Unit	Method
Normal Boiling Point	T _b	455.90	K	Joback Method
Normal Melting Point	T _f	224.39	K	Joback Method
Critical Temperature	T _c	623.65	K	Joback Method
Critical Pressure	P _c	3280.28	kPa	Joback Method
Critical Volume	V _c	0.426	m ³ /kmol	Joback Method
Octanol/Water Partition Coefficient	logP	1.725		Crippen Method

Experimental Protocols: Determination of Enthalpy of Combustion

The primary experimental method for determining the enthalpy of combustion for a liquid alcohol is calorimetry. The following protocol describes a general procedure using a simple calorimeter, such as a copper can, to obtain the heat of combustion.

Objective: To experimentally determine the molar enthalpy of combustion of **3-Hepten-1-ol**.

Principle: A known mass of the alcohol is burned in a spirit lamp. The heat released during combustion is absorbed by a known mass of water in a calorimeter.[\[2\]](#)[\[3\]](#) By measuring the temperature change of the water, the heat absorbed can be calculated. This value is then used to determine the enthalpy change per mole of alcohol burned.[\[4\]](#)

Materials and Apparatus:

- **3-Hepten-1-ol**
- Spirit lamp with a wick

- Copper calorimeter (or an aluminum can)[5]
- Digital thermometer (accurate to ± 0.1 °C)
- Electronic balance (accurate to ± 0.01 g)
- 100 cm³ or 250 cm³ measuring cylinder[5]
- Clamp stand and clamp
- Stirring rod
- Draught shield (optional, but recommended for accuracy)
- Deionized water

Procedure:

- Preparation:
 - Measure a precise volume of deionized water (e.g., 100 cm³) using a measuring cylinder and pour it into the copper calorimeter.[2]
 - Set up the apparatus by clamping the calorimeter at a fixed height above the spirit lamp. Ensure the flame will be close to the bottom of the calorimeter without touching it.[5]
 - Place a draught shield around the apparatus to minimize heat loss to the surroundings.[4]
- Initial Measurements:
 - Record the initial temperature of the water (T_{initial}) in the calorimeter using the digital thermometer. Ensure the water is stirred gently for a uniform temperature.[3]
 - Fill the spirit lamp with **3-Hepten-1-ol**.
 - Measure the initial total mass of the spirit lamp, including the cap and alcohol (m_{initial}), using the electronic balance.[2]
- Combustion:

- Place the spirit lamp under the calorimeter and light the wick.[4]
- Continuously and gently stir the water with the stirring rod throughout the heating process to ensure even heat distribution.[6]
- Monitor the temperature of the water. Continue the combustion until a significant temperature rise is observed (e.g., 20-30 °C).[5]
- Final Measurements:
 - Extinguish the flame by carefully placing the cap back on the spirit lamp.[5]
 - Continue stirring the water and record the maximum temperature reached (T_{final}).[4]
 - Immediately reweigh the spirit lamp with its cap and remaining alcohol (m_{final}) to determine the mass of alcohol burned.[2]

Calculations:

- Mass of Alcohol Burned (Δm):
 - $\Delta m = m_{initial} - m_{final}$
- Heat Absorbed by Water (q):
 - $q = m_{water} \times c_{water} \times \Delta T$
 - Where:
 - m_{water} is the mass of the water (in g). Assuming the density of water is 1 g/cm³, 100 cm³ of water has a mass of 100 g.
 - c_{water} is the specific heat capacity of water (4.18 J g⁻¹ K⁻¹).[6]
 - ΔT is the change in temperature of the water ($T_{final} - T_{initial}$).
- Moles of Alcohol Burned (n):
 - $n = \Delta m / M_r$

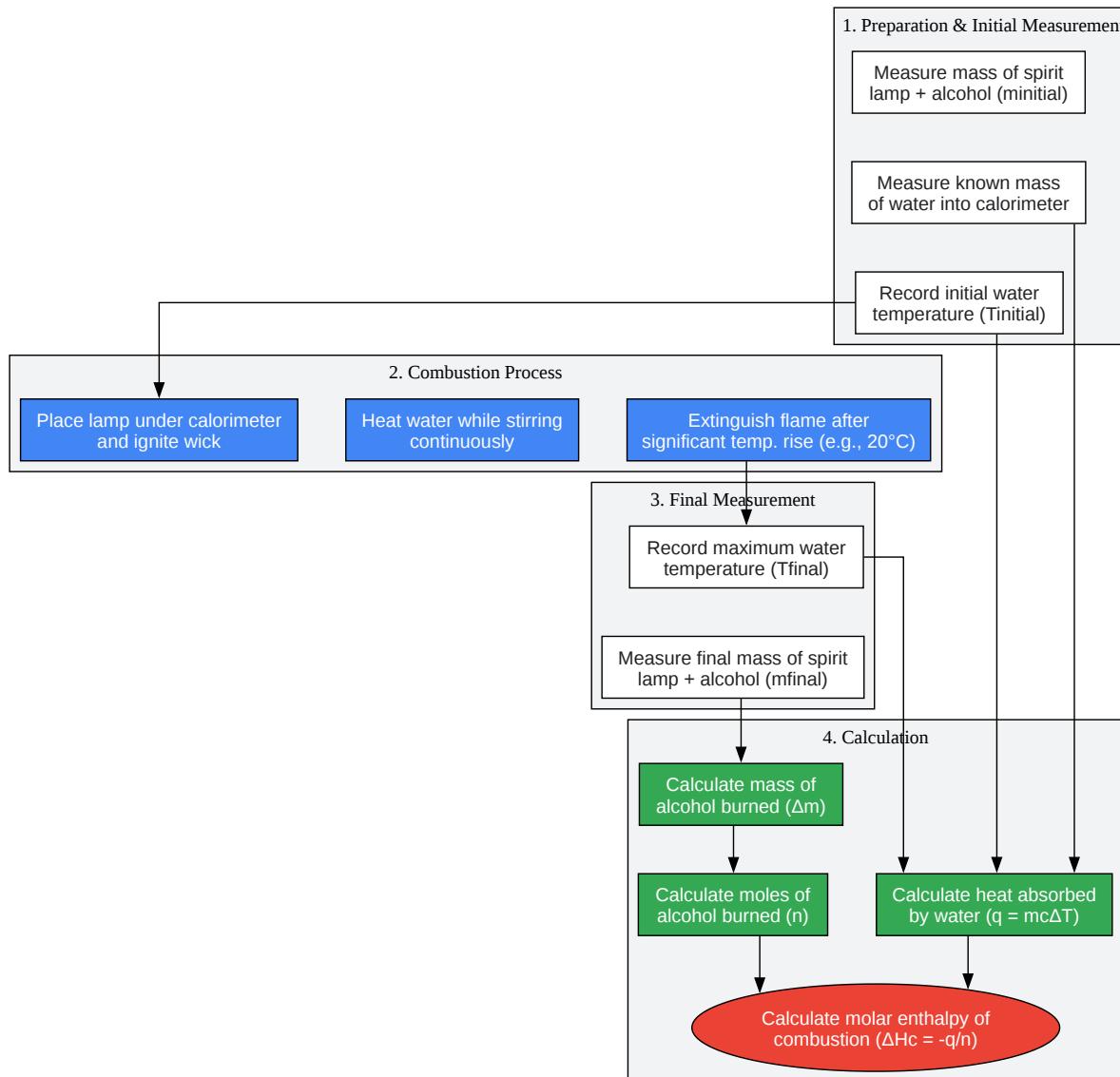
- Where M_r is the molar mass of **3-Hepten-1-ol** ($C_7H_{14}O$), which is 114.19 g/mol .
- Molar Enthalpy of Combustion (ΔH_c):
 - $\Delta H_c = -q / n$
 - The result is typically expressed in kJ/mol. The negative sign indicates that the reaction is exothermic.[4]

Sources of Error and Improvements:

- Heat Loss: A significant source of error is the loss of heat to the surroundings by convection and radiation. This can be minimized by using a draught shield, insulating the calorimeter, and placing the flame as close to the calorimeter as possible.[4]
- Incomplete Combustion: If the flame is sooty, it indicates incomplete combustion, which releases less energy than complete combustion. Ensuring a sufficient oxygen supply can mitigate this.
- Heat Absorption by Apparatus: The calorimeter itself absorbs some heat. To improve accuracy, the heat capacity of the calorimeter can be determined in a separate calibration experiment using a substance with a known enthalpy of combustion.[3][5]

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the enthalpy of combustion.

[Click to download full resolution via product page](#)**Workflow for Calorimetric Determination of Enthalpy of Combustion.**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemeo.com [chemeo.com]
- 2. Enthalpy of combustion of alcohols isomeric ethers data trend graph explaining trend pattern determining delta H combustion comparison of alcohols with ethers equations calculations advanced A level organic chemistry revision notes doc brown [docbrown.info]
- 3. practical-science.com [practical-science.com]
- 4. scienceready.com.au [scienceready.com.au]
- 5. cd1.edb.hkedcity.net [cd1.edb.hkedcity.net]
- 6. savemyexams.com [savemyexams.com]
- To cite this document: BenchChem. [Thermochemical Data for 3-Hepten-1-ol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3049572#thermochemical-data-for-3-hepten-1-ol\]](https://www.benchchem.com/product/b3049572#thermochemical-data-for-3-hepten-1-ol)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com